

Application Notes and Protocols: Efficacy Testing of Busan 40 as a Wood Preservative

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Compound of Interest

Compound Name: *Busan 40*

Cat. No.: *B165887*

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Introduction

Busan 40, with its active ingredient Metam-Potassium (Potassium N-methyldithiocarbamate), is a broad-spectrum biocide with known fungicidal and insecticidal properties.^[1] These characteristics suggest its potential as a wood preservative. This document provides a detailed protocol for researchers and scientists to systematically evaluate the efficacy of **Busan 40** in protecting wood from decay fungi and wood-boring insects.

The protocols outlined below are based on established standards from the American Wood Protection Association (AWPA) and other relevant international bodies to ensure robust and reproducible results.^{[1][2][3][4]}

Objective

The primary objective of this protocol is to provide a standardized framework for testing the efficacy of **Busan 40** as a wood preservative against common wood-destroying organisms. This includes determining the toxic thresholds of **Busan 40** against selected fungi and its effectiveness as a repellent or toxicant to subterranean termites.

Materials and Reagents

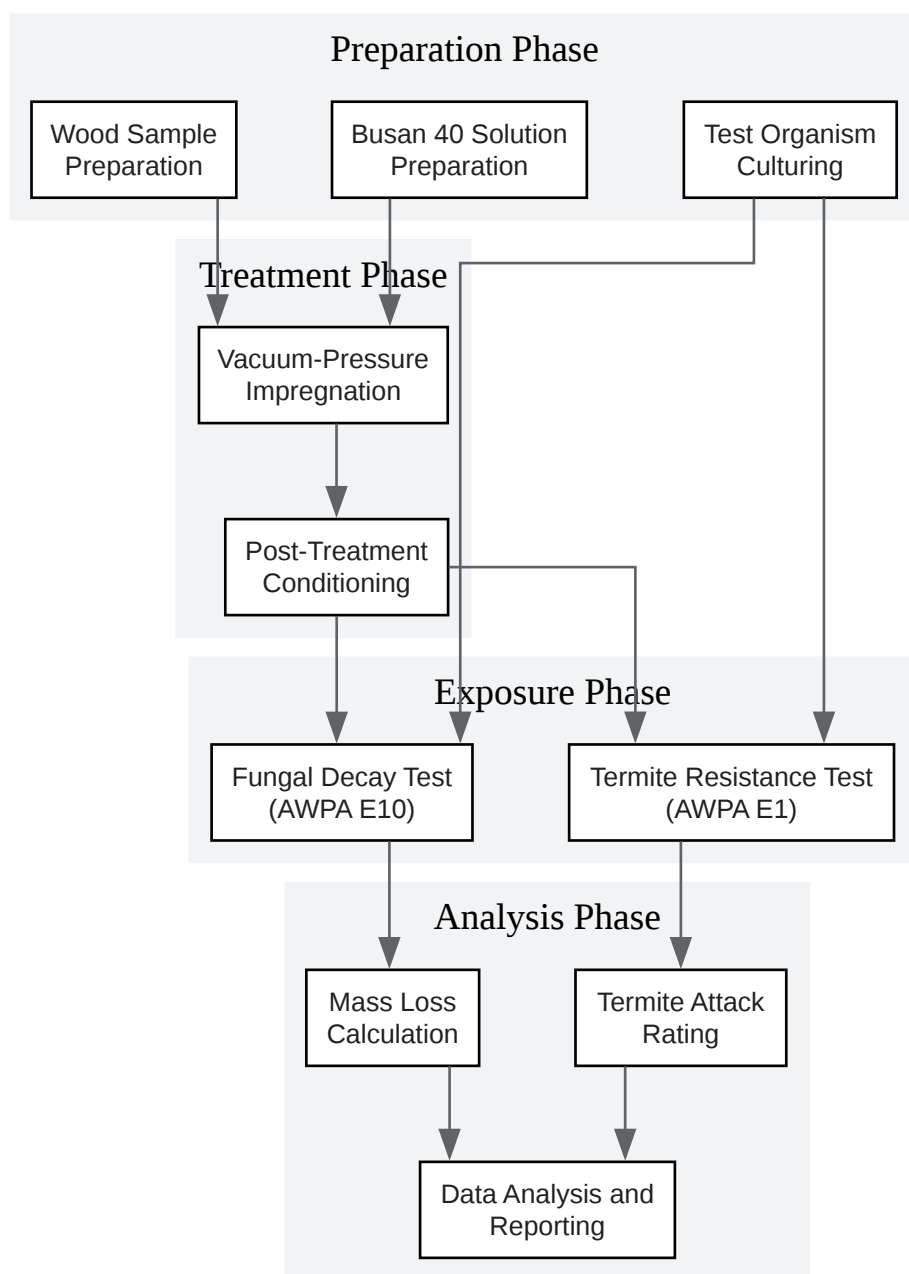
- **Busan 40:** Technical grade.

- Wood Species: Southern Yellow Pine (*Pinus* spp.) or another susceptible sapwood, free of knots, stains, and decay.
- Test Fungi:
 - Brown-rot fungus: *Gloeophyllum trabeum* (ATCC 11539)
 - White-rot fungus: *Trametes versicolor* (ATCC 42462)
- Test Insects: Subterranean termites: *Reticulitermes flavipes* or a locally prevalent species.
- Reagents: Acetone, distilled water, malt extract agar, soil, feeder strips.
- Equipment: Autoclave, incubator, analytical balance, vacuum-pressure impregnation apparatus, fume hood, conditioning room, testing jars/containers.

Experimental Workflows

General Experimental Workflow

The overall process for evaluating the efficacy of **Busan 40** as a wood preservative involves several key stages, from wood sample preparation to data analysis.

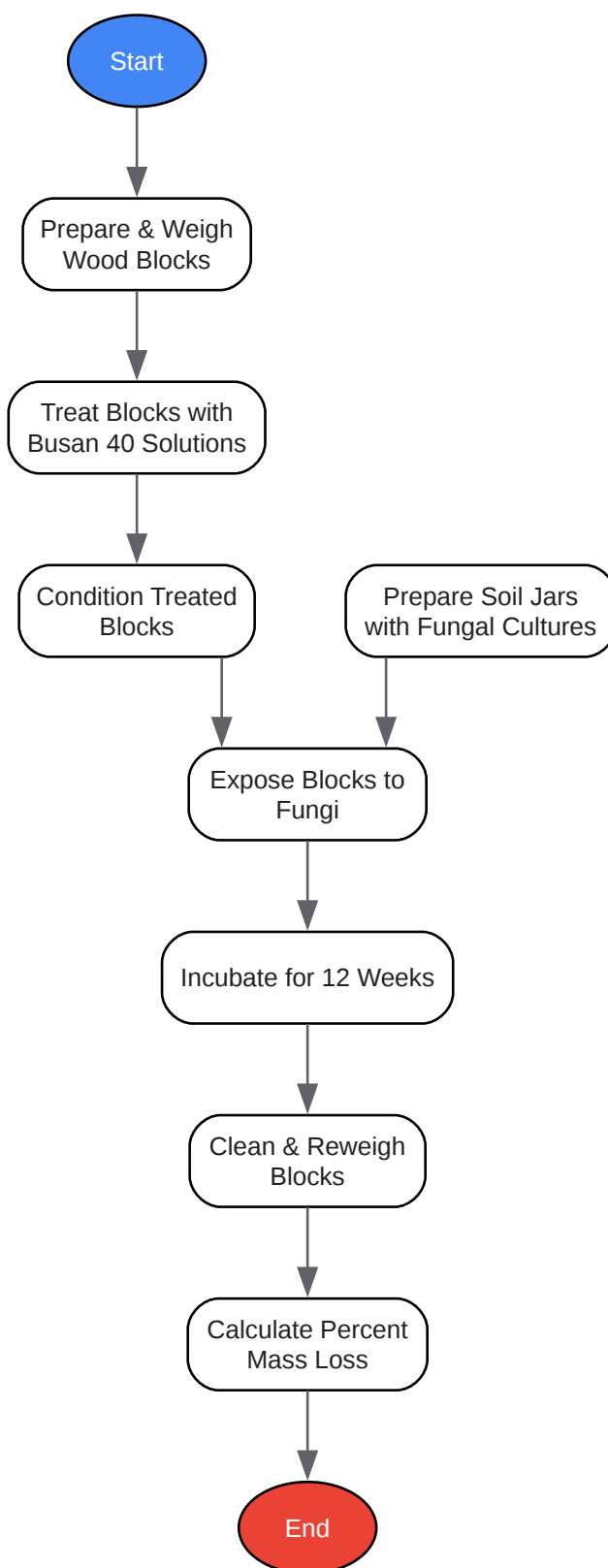


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Caption: General workflow for testing **Busan 40** efficacy.

Fungal Efficacy Testing Workflow (Based on AWPA E10 Soil-Block Culture Test)

This workflow details the specific steps for assessing the fungicidal properties of **Busan 40**.



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Caption: Workflow for the AWPA E10 soil-block culture test.

Detailed Experimental Protocols

Wood Sample Preparation

- Prepare wood blocks of 19 mm x 19 mm x 19 mm from sound sapwood.
- Number each block for identification.
- Condition the blocks to a constant weight in a conditioning room at 23 ± 2 °C and 65 ± 5 % relative humidity.
- Record the initial conditioned weight of each block.

Preparation of Busan 40 Treating Solutions

- Prepare a series of treating solutions of **Busan 40** in a suitable solvent (e.g., acetone or water, depending on the formulation).
- Concentrations should be chosen to create a range of preservative retentions in the wood blocks that will bracket the expected toxic threshold.
- Include a solvent-only control group.

Treatment of Wood Blocks

- Place the wood blocks in a beaker and submerge them in the treating solution.
- Use a vacuum-pressure impregnation apparatus. Apply a vacuum of at least 85 kPa for 30 minutes, followed by a pressure of 700 kPa for 60 minutes.
- After treatment, lightly wipe the blocks to remove excess surface solution and weigh them immediately to determine the gross absorption.
- Calculate the retention of **Busan 40** in each block in kilograms per cubic meter (kg/m³).

Post-Treatment Conditioning and Leaching

- After treatment, air-dry the blocks in a fume hood for a period appropriate for the solvent used.

- For testing the permanence of the preservative, a leaching procedure according to AWWA Standard E11 should be conducted on a subset of the treated blocks.[3] This involves cycles of vacuum impregnation with distilled water and soaking.

Fungal Efficacy Testing (AWWA E10 Soil-Block Culture Test)[1][3]

- Preparation of Test Jars:
 - Add 200 g of sieved, moist soil to each test jar.
 - Place a feeder strip of the same wood species on the soil.
 - Autoclave the jars to sterilize the contents.
 - Inoculate the feeder strips with the test fungi.
 - Incubate the jars until the feeder strips are well-colonized by the mycelium.
- Exposure of Wood Blocks:
 - Place the conditioned, treated wood blocks onto the colonized feeder strips in the test jars.
 - Include untreated control blocks and solvent-treated control blocks.
- Incubation:
 - Incubate the jars at 27 ± 1 °C and 80 ± 5 % relative humidity for 12 weeks.
- Evaluation:
 - After incubation, remove the blocks from the jars and carefully clean off any adhering mycelium.
 - Condition the blocks to a constant weight and record the final weight.
 - Calculate the percentage of mass loss for each block.

- The toxic threshold is the lowest preservative retention at which the average mass loss is less than 2%.

Termite Resistance Testing (AWPA E1 Standard Method) [4]

- Test Setup:
 - Use a standardized test container with a known number of termites (e.g., 1 gram or approximately 400 workers).
 - Place a treated wood block in the container.
 - Include untreated and solvent-treated control blocks.
- Incubation:
 - Incubate the containers in the dark at 26 ± 1 °C and 85 ± 5 % relative humidity for 28 days.
- Evaluation:
 - At the end of the test period, visually rate the wood blocks for termite attack using the AWPA rating scale (10 = sound, 9 = slight attack, etc., down to 0 = failure).
 - Determine the mortality of the termites in each container.

Data Presentation

Quantitative data should be summarized in the following tables for clear comparison.

Table 1: Fungal Efficacy Data (AWPA E10)

Busan 40 Retention (kg/m ³)	Test Fungus	Number of Replicates	Mean Mass Loss (%)	Standard Deviation
0 (Untreated Control)	G. trabeum	10		
0 (Solvent Control)	G. trabeum	10		
X ₁	G. trabeum	10		
X ₂	G. trabeum	10		
X ₃	G. trabeum	10		
0 (Untreated Control)	T. versicolor	10		
0 (Solvent Control)	T. versicolor	10		
Y ₁	T. versicolor	10		
Y ₂	T. versicolor	10		
Y ₃	T. versicolor	10		

Table 2: Termite Resistance Data (AWPA E1)

Busan 40 Retention (kg/m ³)	Number of Replicates	Mean Wood Rating (0-10)	Standard Deviation	Mean Termite Mortality (%)
0 (Untreated Control)	5			
0 (Solvent Control)	5			
Z ₁	5			
Z ₂	5			
Z ₃	5			

Conclusion

This protocol provides a comprehensive framework for the systematic evaluation of **Busan 40** as a wood preservative. Adherence to these standardized methods will yield reliable data on its efficacy against common wood-destroying fungi and insects, which is essential for its potential registration and commercial use in wood protection applications. The visualization of workflows and structured data presentation will aid in the clear communication of the experimental design and results.

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